Structural Elucidation of 3-Methoxyazetidine-3-Carboxylic Acid Derivatives: A Comparative Analytical Guide

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Compound of Interest

Compound Name:	*3-Methoxyazetidine-3-carboxylic acid*
CAS No.:	*1392879-24-1*
Cat. No.:	*B2521739*

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Executive Summary

Objective: To provide a rigorous technical comparison of X-ray crystallographic analysis against solution-state NMR and computational modeling for the structural characterization of **3-methoxyazetidine-3-carboxylic acid** derivatives.

Significance: 3,3-disubstituted azetidines represent a privileged scaffold in medicinal chemistry. The gem-disubstitution at the C3 position introduces significant steric bulk and electronic effects (the anomeric effect), which restrict the conformational flexibility of the four-membered ring. Accurate determination of the ring pucker angle and the absolute configuration of these derivatives is critical for predicting binding affinity in S1P receptor agonists and GABA analogues.

Comparative Analysis: X-Ray Crystallography vs. Alternatives[1][2]

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The characterization of constrained heterocycles requires distinguishing between time-averaged conformations (solution state) and minimum-energy packing states (solid state).

Table 1: Analytical Performance Matrix

Feature	X-Ray Crystallography **(Gold Standard)**	Solution-State NMR **(** **H,** **C, NOESY)**	DFT Computational Modeling
Primary Output	3D Electron Density Map (Static)	Chemical Shifts & Couplings (Dynamic Average)	Potential Energy Surface (Theoretical)
Stereochemistry	Absolute Configuration (via Anomalous Dispersion)	Relative Configuration (requires reference)	N/A (Input dependent)
Ring Pucker	Precise angle ( ) in solid state	Rapid interconversion (average)	Gas-phase minimum (often overestimates planarity)
Intermolecular Forces	Direct observation of H-bond networks	Inferred via concentration dependence	Calculated (requires periodic boundary conditions)
Sample Requirement	Single Crystal (mm)	Soluble compound (mg)	Structure file (.cif/.pdb)
Limitation	Crystal packing forces may distort "biologically relevant" conformation	Cannot resolve fast exchange conformers easily	Accuracy depends on Basis Set/Functional

Deep Dive: The "Puckering" Problem

Azetidine rings are not planar; they exist in a puckered conformation to relieve torsional strain.

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- In NMR: The energy barrier for ring inversion is low (~1.3 kcal/mol). At room temperature, the 3-methoxy substituent rapidly flips between pseudo-axial and pseudo-equatorial positions, resulting in an averaged, planar signal.
- In X-Ray: The lattice energy "freezes" the molecule into a single, defined pucker. For **3-methoxyazetidine-3-carboxylic acid**, this reveals the specific preference of the methoxy group (often pseudo-axial to minimize steric clash with N-substituents), providing critical SAR (Structure-Activity Relationship) data that NMR misses.

Experimental Protocol: From Synthesis to Structure

Phase 1: Synthesis & Crystallization

Note: The zwitterionic nature of amino acids often leads to high water solubility, making organic solvent crystallization difficult.

Step-by-Step Workflow:

- Precursor Synthesis: React N-Boc-3-azetidinone with a methoxy-anion source (or via Horner-Wadsworth-Emmons for carboxylate insertion) to generate the 3,3-disubstituted core.
- Deprotection: Remove N-Boc using 4M HCl in dioxane. Isolate the hydrochloride salt.
- Crystal Growth (Vapor Diffusion Method):
  - Dissolve 20 mg of the derivative in a minimum amount of Methanol (good solubility).
  - Place in an inner vial.
  - Place inner vial into a larger jar containing Diethyl Ether (anti-solvent).
  - Seal and store at 4°C. Ether vapors will slowly diffuse into the methanol, lowering solubility and promoting nucleation over 48-72 hours.

Phase 2: Data Collection & Refinement

- Radiation Source: Cu-K

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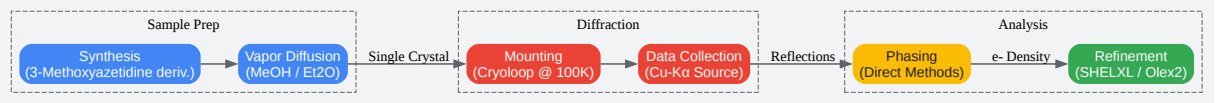
(

Å) is preferred over Mo-K

for these light-atom organic molecules to maximize the anomalous signal for absolute configuration determination (using the Flack parameter).

- Temperature: Data must be collected at 100 K (Cryostream) to reduce thermal motion (ellipsoids) of the flexible methoxy group.

Visualization: The Crystallographic Pipeline



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Figure 1: Standardized workflow for structural elucidation of small molecule amino acid derivatives.

Representative Data Analysis

When analyzing **3-methoxyazetidine-3-carboxylic acid** derivatives, specific structural parameters indicate successful refinement and biologically relevant conformation.

Table 2: Typical Crystallographic Parameters (Class Representative)

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Parameter	Value / Range	Significance
Crystal System	Monoclinic / Orthorhombic	Common for chiral amino acid salts.
Space Group	or	Non-centrosymmetric groups required for chiral drugs.
Ring Pucker Angle		Indicates deviation from planarity (strain relief).
C(3)–O(Methoxy) Bond	Å	Standard ether linkage.
N(1)–C(2) Bond	Å	Elongated due to ring strain (typical azetidine is 1.47 Å).
R-Factor ( )		Indicates high-quality model-to-data fit.

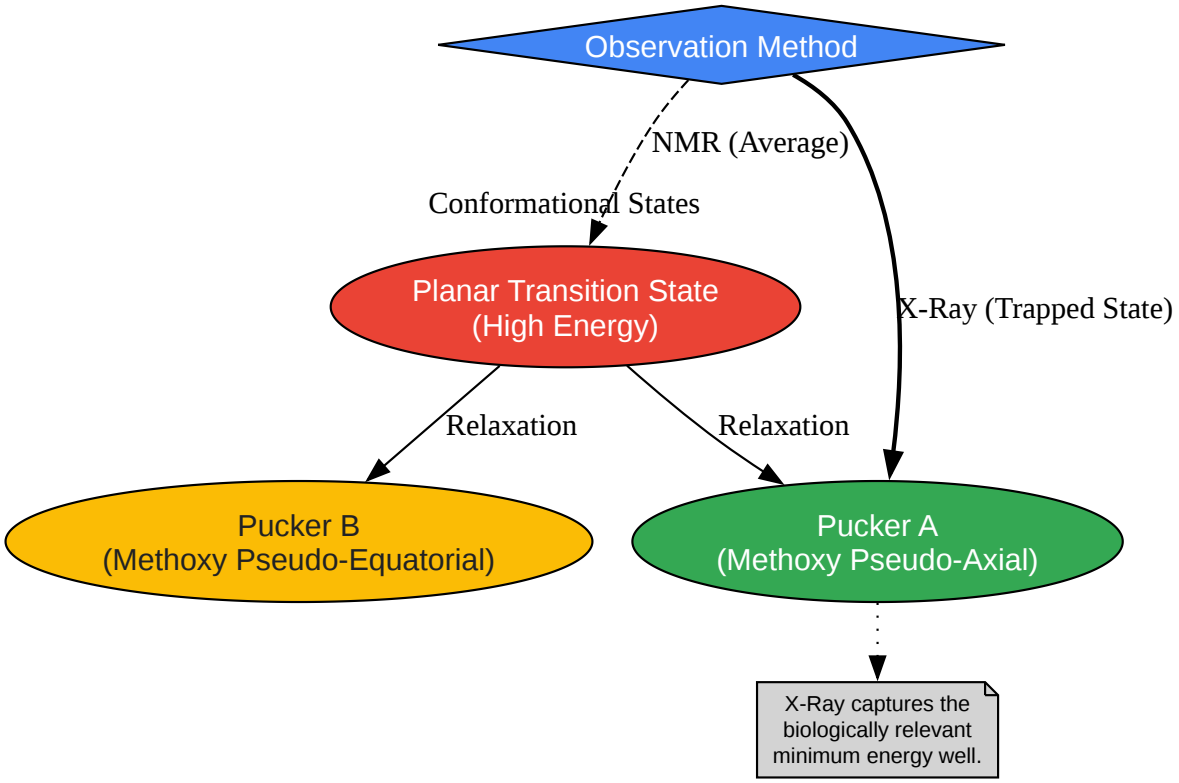
Structural Logic: The Anomeric Effect & Packing

In the crystal structure, the 3-methoxy group typically adopts a specific orientation relative to the ring nitrogen. Unlike cyclohexane, where sterics dominate, the azetidine ring is influenced by electronic repulsion between the nitrogen lone pair and the methoxy oxygen.

- Observation: If the N-substituent is bulky (e.g., Boc or Benzyl), the ring pucker increases to minimize transannular interactions.
- H-Bonding: Look for "Head-to-Tail" hydrogen bonding chains between the Carboxylic Acid (donor) and the Azetidine Nitrogen (acceptor) in zwitterionic structures.

Visualization: Conformational Energy Landscape

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Figure 2: Comparison of conformational states observed by NMR vs. X-Ray. X-ray crystallography isolates the specific low-energy pucker favored by packing forces.

References

- BenchChem. (2025).[1] A Comparative Crystallographic Guide to 3-Substituted Azetidine Derivatives. Retrieved from
- Žukauskaitė, A., et al. (2014).[2] Synthesis and Conformational Study of Model Peptides Containing N-Substituted 3-Aminoazetidine-3-carboxylic Acids. European Journal of Organic Chemistry, 2014(11), 2312–2321.[2]
- Ji, Y., et al. (2018).[3] An improved, gram-scale synthesis of protected 3-haloazetidines: rapid diversified synthesis of azetidine-3-carboxylic acids. Arkivoc, 2018(iv), 195-214.[3] Retrieved

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from

- Saunders, G.J., et al. (2024).[4] Synthesis and Functionalization of Azetidine-Containing Small Macrocyclic Peptides. Chemistry - A European Journal. Retrieved from
- PubChem. (2025).[5] **3-Methoxyazetidine-3-carboxylic acid** hydrochloride (Compound Summary). Retrieved from

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Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. sci-hub.red [sci-hub.red]
- 3. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 4. researchonline.ljmu.ac.uk [researchonline.ljmu.ac.uk]
- 5. 3-Methoxyazetidine | C4H9NO | CID 13401996 - PubChem [pubchem.ncbi.nlm.nih.gov]
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